

The Strategic Evolution of 4-Chloro-5-(trifluoromethoxy)pyrimidine

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Compound of Interest

Compound Name: 4-Chloro-5-(trifluoromethoxy)pyrimidine

Cat. No.: B11813073

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From Niche Reagent to High-Value Scaffold

Executive Summary: The "Fluorine Effect" Refined

In the hierarchy of fluorinated heterocycles, **4-Chloro-5-(trifluoromethoxy)pyrimidine** represents a sophisticated evolution beyond standard trifluoromethyl (

) analogs. While

groups are ubiquitous for increasing metabolic stability, the trifluoromethoxy (

) substituent offers a unique physicochemical profile: it is highly lipophilic (

) yet conformationally distinct, often adopting an orientation orthogonal to the aromatic ring due to the ether linkage.

This guide explores the discovery, synthesis, and reactivity of this scaffold, emphasizing its critical role as an electrophilic hub in the synthesis of next-generation kinase inhibitors and heteroaryl-triazole pesticides.

Discovery & Structural Significance[1]

The Physicochemical Advantage

The 5-position of the pyrimidine ring is electronically unique. Unlike the 2-, 4-, and 6-positions, which are electron-deficient due to the inductive and mesomeric effects of the ring nitrogens, the 5-position is relatively electron-rich. Introducing an

group at this position creates a "push-pull" electronic system:

- Inductive Withdrawal (): The highly electronegative fluorine atoms pull electron density through the -framework.
- Resonance Donation (): The oxygen atom can donate lone pair density into the ring, although this is heavily mitigated by the electron-withdrawing group.

Comparison of Substituents at Pyrimidine C5:

Property				
Hammett	0.00	0.23	0.54	0.35
Hansch (Lipophilicity)	0.00	0.71	0.88	1.04
Conformation	Planar	Planar	Rotating	Orthogonal

Historical Emergence

The molecule did not emerge from a single "eureka" moment but rather through the industrial need for more lipophilic, metabolically stable agrochemicals in the mid-2000s. Early patents

(e.g., by Bayer CropScience and Monsanto) utilized this scaffold to construct heteroaryl-triazole insecticides, leveraging the

group to penetrate waxy insect cuticles while maintaining high potency against target enzymes.

Synthesis Pathways: The Challenge of the Bond

Constructing **4-Chloro-5-(trifluoromethoxy)pyrimidine** is non-trivial because the

bond is difficult to form directly with a pre-fluorinated motif. Two primary strategies exist:

Strategy A: The "De Novo" Acyclic Construction (Industrial)

This route builds the pyrimidine ring from acyclic precursors that already contain the moiety. This avoids the harsh conditions required for late-stage fluorination.

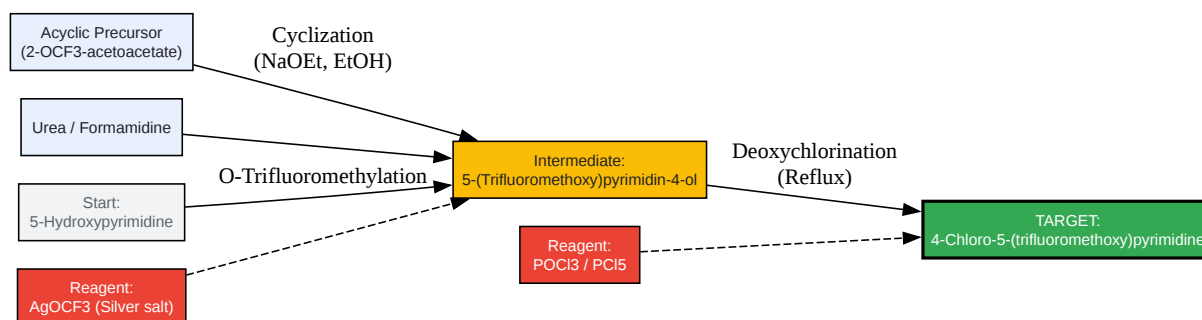
- Precursor Synthesis: Condensation of ethyl 2-(trifluoromethoxy)acetoacetate (or malonate equivalents) with formamidine or urea.
- Cyclization: Formation of the 5-(trifluoromethoxy)pyrimidin-4-ol (or uracil derivative).
- Chlorination: Conversion of the hydroxyl group to a chloride using

Strategy B: Late-Stage O-Trifluoromethylation (Laboratory)

For smaller scales, researchers often start with 5-hydroxypyrimidine derivatives.

- Reagents:
(traditional) or Silver Trifluoromethoxide (
) (modern).
- Mechanism: The 5-hydroxy group is converted to a xanthate or similar intermediate, then oxidatively fluorinated.

Visualization of Synthesis Logic (DOT)



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Figure 1: Convergent synthesis pathways for the generation of the **4-chloro-5-(trifluoromethoxy)pyrimidine** scaffold.

Experimental Protocols

Protocol 1: Chlorination of 5-(Trifluoromethoxy)pyrimidin-4-ol

This protocol assumes access to the hydroxyl intermediate. Mechanistically, this is a nucleophilic acyl substitution where the hydroxyl group is activated by the phosphoryl center.

Reagents:

- 5-(Trifluoromethoxy)pyrimidin-4-ol (1.0 eq)
- Phosphorus Oxychloride (
) (5.0 eq, Solvent/Reagent)
- -Diethylaniline (1.0 eq, Catalyst/Base)

Procedure:

- Setup: In a dried round-bottom flask equipped with a reflux condenser and a drying tube, charge 5-(trifluoromethoxy)pyrimidin-4-ol.
- Addition: Carefully add

at room temperature. The reaction is exothermic; ensure adequate venting of gas.
- Catalysis: Add

-diethylaniline dropwise. This base catalyzes the reaction by forming a highly reactive Vilsmeier-Haack-type intermediate.
- Reflux: Heat the mixture to reflux (

) for 3–5 hours. Monitor consumption of starting material via TLC (Eluent: 30% EtOAc/Hexanes).
- Workup (Critical):
 - Cool the mixture to room temperature.
 - Quench: Pour the reaction mixture slowly onto crushed ice with vigorous stirring. Caution: Delayed exotherm.
 - Extraction: Extract the aqueous phase with Dichloromethane (DCM) (

).
 - Wash: Wash combined organics with saturated

(to remove residual acid) and brine.
- Purification: Dry over

, concentrate in vacuo, and purify via flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes).

Yield Expectation: 75–85% as a colorless to pale yellow oil/low-melting solid.

Reactivity Profile & Applications

The Powerhouse

The 4-chloro substituent is highly labile due to the activation by the adjacent ring nitrogens (N1/N3). The 5-trifluoromethoxy group enhances this reactivity by inductively withdrawing electron density from the ring, making the C4 carbon more electrophilic than in non-fluorinated analogs.

Key Reactions:

- **Amination:** Reaction with primary/secondary amines to form aminopyrimidines (common in kinase inhibitors).
- **Suzuki-Miyaura Coupling:** Palladium-catalyzed cross-coupling at C4 to install aryl/heteroaryl groups.
- **Hydrazinolysis:** Reaction with hydrazine to form 4-hydrazinyl derivatives, precursors to triazoles.

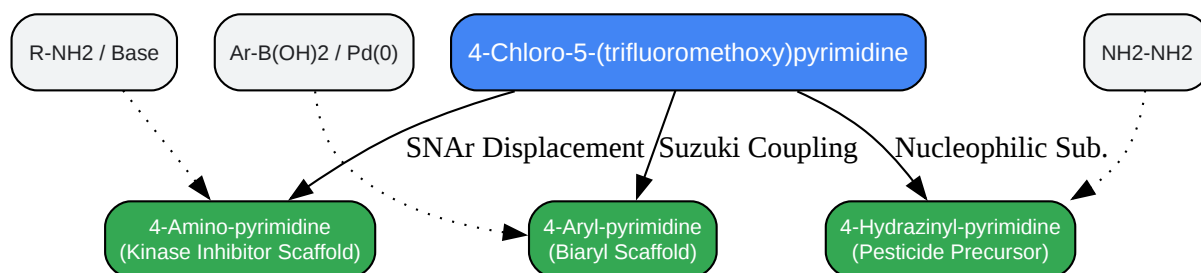
Case Study: Agrochemical Optimization

In the development of modern pesticides (e.g., WO2019206799A1), the **4-chloro-5-(trifluoromethoxy)pyrimidine** core serves as the "head" group.

- **Mechanism:** The chloride is displaced by a hydrazine derivative.
- **Cyclization:** The resulting intermediate is cyclized to form a triazole ring.
- **Outcome:** The

group provides the necessary lipophilicity for the active compound to cross the insect cuticle and bind to the GABA receptor or other neurological targets.

Reactivity Flowchart (DOT)



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Figure 2: Divergent reactivity of the 4-chloro scaffold in medicinal and agrochemical synthesis.

References

- Bayer CropScience LP. (2019). Novel heteroaryl-triazole and heteroaryl-tetrazole compounds as pesticides. WO2019206799A1. [Link](#)
- Leroux, F. R., et al. (2005). The Trifluoromethoxy Group: A Pharmacophore with Broad Utility. ChemMedChem. (Contextual grounding for OCF₃ properties).
- Marhold, A., et al. (2014). Method for preparation of 5-substituted pyrimidines. US Patent App. 2014/0121375. [Link](#)
- BenchChem. (2023). Product Entry: **4-Chloro-5-(trifluoromethoxy)pyrimidine** (CAS 1261738-01-5). [Link](#)
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